

Indanthrone CAS number and chemical structure

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Compound of Interest		
Compound Name:	Indanthrone	
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An In-depth Technical Guide to Indanthrone

This technical guide provides a comprehensive overview of **Indanthrone**, tailored for researchers, scientists, and professionals in drug development. The document covers its fundamental chemical properties, synthesis, and physical characteristics, presenting data in a structured and accessible format.

Chemical Identity and Structure

Indanthrone, also known as Indanthrene, is a synthetic organic pigment and vat dye.[1][2] It is recognized for its exceptional lightfastness and stability, making it a subject of interest in materials science and potentially as a scaffold in medicinal chemistry.[1][2]

- CAS Number: 81-77-6[1][2][3][4]
- Molecular Formula: C₂₈H₁₄N₂O₄[1][2][5][6]
- IUPAC Name: 6,15-Dihydrodinaphtho[2,3-a:2',3'-h]phenazine-5,9,14,18-tetrone[2]
- Synonyms: C.I. Pigment Blue 60, C.I. Vat Blue 4, Indanthren Blue RSN[2][3][4]

The chemical structure of **Indanthrone** consists of two anthraquinone units linked by two amine groups, forming a large, planar, polycyclic aromatic system.[1]



Physicochemical Properties

The quantitative properties of **Indanthrone** are summarized in the table below, providing a clear reference for experimental design and material characterization.

Property	Value	Citations
Molecular Weight	442.43 g/mol	[2][5][6]
Appearance	Dark blue solid, needles with a metallic luster	[1][2]
Melting Point	470-500 °C (decomposes)	[1][2][7]
Density	1.6 g/mL	[2][7]
Solubility in Water	Insoluble	[2][7]
Solubility (Organic)	Slightly soluble in hot chloroform, quinoline; Insoluble in acetone, ethanol, toluene.	[1]
Solubility (Acidic)	Soluble in concentrated Sulphuric acid	[1]
UV max (on cellophane)	278 nm	[4]
UV max (in alcohol)	216 nm, 255 nm, 292.5 nm, 371 nm	[4]

Experimental Protocol: Synthesis of Indanthrone

The primary method for synthesizing **Indanthrone** is through the dimerization of 2-aminoanthraquinone under strongly alkaline conditions. This protocol is a foundational procedure for obtaining the molecule.

Objective: To synthesize **Indanthrone** from 2-aminoanthraquinone.

Materials:



- 2-aminoanthraquinone
- Potassium hydroxide (KOH)
- Solvent (e.g., a high-boiling point solvent like nitrobenzene or water under pressure)
- Oxidizing agent (e.g., air, potassium nitrate)

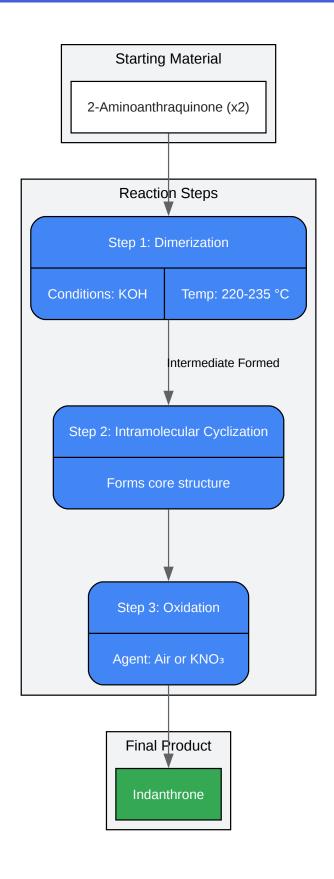
Methodology:

- Preparation of Reaction Mixture: A mixture of 2-aminoanthraquinone and a stoichiometric excess of potassium hydroxide is prepared in a suitable high-boiling point solvent.
- Dimerization: The mixture is heated to a high temperature, typically between 220-235 °C.[2]
 [8] Under these strongly alkaline conditions, two molecules of 2-aminoanthraquinone undergo a condensation reaction to form an intermediate.[2]
- Intramolecular Cyclization: The resulting intermediate undergoes intramolecular cyclization, forming the core heterocyclic structure of Indanthrone.[2][8]
- Oxidation: The cyclized intermediate is then oxidized to yield the final Indanthrone product.
 This can be achieved by bubbling air through the reaction mixture or by the addition of an oxidizing agent.[2]
- Isolation and Purification: After the reaction is complete, the mixture is cooled. The solid product is isolated by filtration. It is then washed thoroughly with water and organic solvents to remove unreacted starting materials and byproducts, followed by drying to yield the final pure **Indanthrone** pigment.

Visualization of Synthesis Workflow

The logical flow of the **Indanthrone** synthesis process is depicted below. This diagram illustrates the key transformations from the starting material to the final product.





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Caption: Workflow for the synthesis of **Indanthrone**.



Role in Cellular Signaling Pathways

While **Indanthrone** and its derivatives are established as high-performance pigments and have been explored as organic semiconductors, detailed investigations into their specific interactions with cellular signaling pathways are not extensively documented in the public literature.[7][9] Research into molecules with similar polycyclic aromatic structures has sometimes revealed interactions with pathways like NF-kB or MAPK, but direct evidence linking **Indanthrone** to a specific signaling cascade in a drug development context is not available in the provided search results.[10][11]

Therefore, a diagram of a specific signaling pathway modulated by **Indanthrone** cannot be provided at this time. Further research, including cell-based assays and mechanistic studies, would be required to elucidate any potential role of **Indanthrone** as a modulator of intracellular signaling.

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